Application Note: Mass Spectrometry Characterization of 4'-Azido-3'-deoxythymidine (Zidovudine)

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Compound of Interest

Compound Name:	*4'-Azido-3'-deoxythymidine*
CAS No.:	*130108-82-6*
Cat. No.:	*B12789648*

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Abstract and Introduction

4'-Azido-3'-deoxythymidine (AZT), also known as Zidovudine, was the first nucleoside reverse transcriptase inhibitor (NRTI) approved for the treatment of HIV infection.[1] Its role as a cornerstone of antiretroviral therapy necessitates robust and precise analytical methods for its characterization, quantification in biological matrices, and the identification of metabolites and potential degradation products. Mass spectrometry (MS), particularly when coupled with liquid chromatography (LC), stands as the definitive technique for this purpose, offering unparalleled sensitivity, specificity, and structural elucidative power.

This application note provides a comprehensive guide to the characterization of AZT using electrospray ionization (ESI) tandem mass spectrometry. We will delve into the fundamental principles governing its ionization and fragmentation, present detailed protocols for both qualitative and quantitative analysis, and explain the rationale behind key methodological choices. This document is intended for researchers, analytical scientists, and drug

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development professionals seeking to establish or refine their mass spectrometric workflows for AZT and related nucleoside analogues.

Foundational Principles: Ionization and Fragmentation Behavior

The successful mass spectrometric analysis of any molecule begins with an understanding of its inherent chemical properties and how they dictate its behavior within the ion source and mass analyzer.

Ionization: Electrospray (ESI) as the Method of Choice

AZT is a thermally labile, polar molecule, making it an ideal candidate for "soft" ionization techniques like Electrospray Ionization (ESI). ESI allows for the gentle transfer of intact molecular ions from the liquid phase into the gas phase with minimal fragmentation, which is crucial for determining the molecular weight and preserving the parent ion for subsequent fragmentation analysis (MS/MS).[2][3]

AZT readily forms protonated molecules, $[M+H]^+$, in positive ion mode and deprotonated molecules, $[M-H]^-$, in negative ion mode.[2][4] The positive ion mode is frequently preferred due to its robust signal and highly informative fragmentation pattern. The monoisotopic mass of AZT ($C_{10}H_{13}N_5O_4$) is 267.0968 Da, resulting in a protonated precursor ion at m/z 268.1040.

Structural Elucidation via Tandem Mass Spectrometry (MS/MS)

Tandem mass spectrometry is indispensable for confirming the identity of AZT and elucidating the structure of its metabolites or degradants. By isolating the precursor ion (e.g., m/z 268.1) and subjecting it to collision-induced dissociation (CID), a characteristic fragmentation "fingerprint" is produced.

Positive Ion Mode Fragmentation ($[M+H]^+$): The fragmentation of protonated AZT is dominated by two primary, structurally significant pathways:

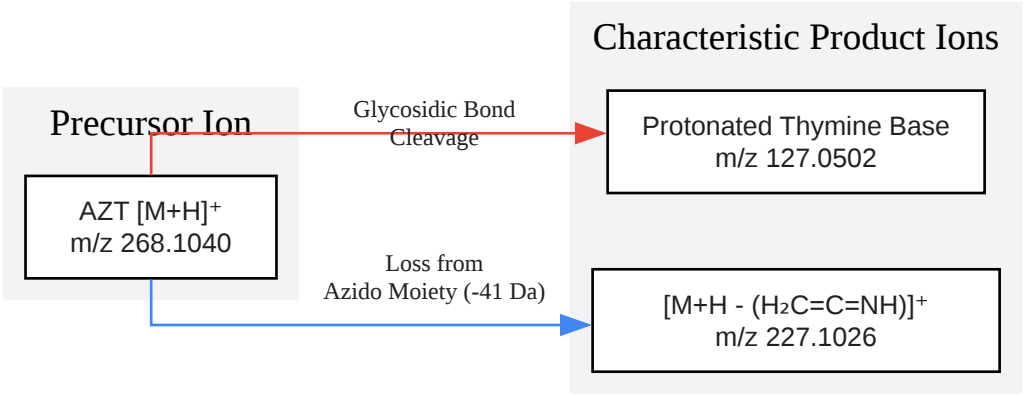
- Cleavage of the Glycosidic Bond: This is a hallmark fragmentation for nucleosides. The bond between the deoxyribose sugar and the thymine base cleaves, with the charge retained on

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the more stable, aromatic base. This yields the protonated thymine base (5-methylpyrimidine-2,4(1H,3H)-dione) at m/z 127.0502.[1] The observation of this ion is strong evidence for the presence of the thymine moiety.

- Loss from the Azido Group: The 3'-azido group is another key site of fragmentation. A characteristic loss of 41 Da, proposed as $H_2C=C=NH$, results in a significant product ion at m/z 227.1026.[1] This fragmentation confirms the presence and location of the azido-modified sugar moiety.

These predictable fragmentation patterns are not only used for identification but are also leveraged to develop highly specific and sensitive quantitative methods using Multiple Reaction Monitoring (MRM).



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Caption: Fragmentation pathway of protonated AZT in positive ion ESI-MS/MS.

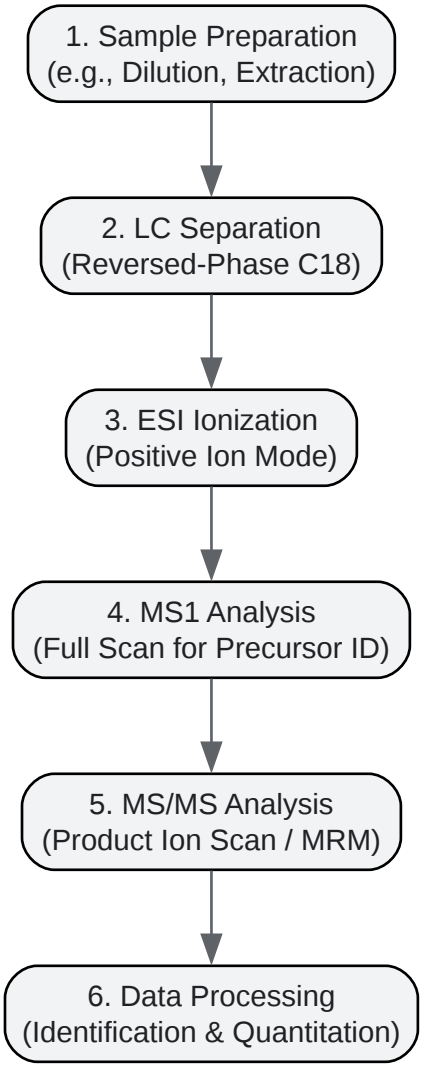
Experimental Workflow and Protocols

A robust LC-MS/MS workflow is critical for achieving reliable and reproducible results. The following sections provide detailed protocols for sample preparation and analysis.

Overall Analytical Workflow

The process begins with sample preparation to isolate AZT and ensure compatibility with the LC-MS system. The sample is then injected into an HPLC system for chromatographic separation, followed by detection and characterization in the mass spectrometer.

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Caption: General experimental workflow for the LC-MS/MS analysis of AZT.

Protocol 1: Quantitative Analysis of AZT by LC-MS/MS (MRM)

This protocol is designed for the accurate quantification of AZT in a relatively clean matrix, such as a pharmaceutical formulation or bulk drug substance.

Step 1: Standard and Sample Preparation

- Stock Solution (1 mg/mL): Accurately weigh ~10 mg of AZT reference standard and dissolve in 10 mL of a 50:50 mixture of acetonitrile and water.

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- Working Standards: Prepare a series of calibration standards (e.g., 1 ng/mL to 1000 ng/mL) by serially diluting the stock solution with the 50:50 acetonitrile/water mixture.
- Sample Preparation: Dissolve the drug product or substance in the 50:50 acetonitrile/water mixture to achieve a theoretical concentration within the calibration range.
- Filtration: Filter all solutions through a 0.22 µm syringe filter before placing them in autosampler vials.

Step 2: LC and MS Instrumentation and Conditions

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LC Parameter	Condition	Rationale
Column	C18, 150 mm x 4.6 mm, 3.5 µm	Standard reversed-phase chemistry provides excellent retention and peak shape for AZT.
Mobile Phase A	0.1% Formic Acid in Water	Provides a proton source to promote efficient $[M+H]^+$ formation in the ESI source.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Organic solvent for eluting AZT from the C18 column.
Gradient	Start at 10% B, ramp to 90% B over 8 min, hold for 2 min, return to 10% B and equilibrate for 3 min.	A gradient elution ensures that AZT is well-separated from potential impurities and results in a sharp, symmetrical peak for accurate integration.[1]
Flow Rate	0.8 mL/min	A typical flow rate for a 4.6 mm ID column, balancing analysis time and separation efficiency.[1]
Column Temperature	30 °C	Maintains consistent retention times and peak shapes.[1]
Injection Volume	5 µL	A small volume is sufficient given the high sensitivity of modern mass spectrometers.
MS System	Triple Quadrupole Mass Spectrometer	The gold standard for quantitative analysis due to its sensitivity and specificity in MRM mode.
Ionization Mode	ESI, Positive	As discussed, this mode provides a strong signal and informative fragments for AZT.

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Capillary Voltage	4.5 kV	Optimizes the electrospray process for efficient ion generation.
Source Temperature	200 °C	Aids in the desolvation of droplets in the ESI source.
Desolvation Gas Flow	15 L/min	High flow of nitrogen gas assists in solvent evaporation.

Step 3: MRM Transition Setup

For quantification, at least two MRM transitions should be monitored to ensure specificity.

Transition Type	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Purpose
Quantifier	268.1	127.1	15-20	The most intense and stable fragment, used for calculating the concentration. The transition to the thymine base is robust and specific.
Qualifier	268.1	227.1	10-15	A second fragment used to confirm identity. The ratio of the qualifier to quantifier peak area should be constant across all samples.

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Note: Collision energies should be optimized for the specific instrument being used.

Protocol 2: High-Resolution MS for Structural Confirmation

This protocol is ideal for confirming the elemental composition of AZT or identifying unknown metabolites and degradants using a Q-TOF or Orbitrap mass spectrometer.

Step 1: Sample Preparation and LC Conditions

- Follow the same sample preparation and LC conditions as described in Protocol 1. The chromatographic separation is essential to reduce matrix effects and introduce a clean sample into the high-resolution instrument.

Step 2: High-Resolution MS Parameters

- Acquisition Mode: Operate the instrument in a data-dependent acquisition (DDA) or data-independent acquisition (DIA) mode. For DDA, a full MS1 scan is followed by MS/MS scans of the most intense ions.
- MS1 Scan Range: Set the scan range to m/z 100-500 to cover the parent ion and expected fragments.
- Resolution: Set the instrument to a high-resolution setting (e.g., >30,000 FWHM) to enable accurate mass measurements.
- Calibration: Ensure the instrument is calibrated immediately before the run to achieve mass accuracy below 5 ppm.

Step 3: Data Analysis and Interpretation

- Extract Ion Chromatogram (XIC): Generate an XIC for the theoretical accurate mass of protonated AZT (268.1040).
- Confirm Elemental Composition: The measured mass should be within 5 ppm of the theoretical mass.

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- Analyze MS/MS Spectrum: Examine the high-resolution MS/MS spectrum to identify the accurate masses of the product ions.

Species	Formula	Theoretical m/z	Observed m/z (Example)	Mass Error (ppm)
$[M+H]^+$	$C_{10}H_{14}N_5O_4^+$	268.1040	268.1052	-4.5
$[Thymine+H]^+$	$C_5H_7N_2O_2^+$	127.0502	127.0498	3.1
$[M+H - C_2H_3N]^+$	$C_8H_{11}N_4O_4^+$	227.1026	227.1016	4.4
(Data adapted from reference[1])				

Conclusion

Liquid chromatography coupled with tandem mass spectrometry is a powerful, sensitive, and specific technique for the comprehensive characterization of **4'-Azido-3'-deoxythymidine**. By leveraging ESI for gentle ionization and CID for fragmentation, one can confirm the molecular structure and develop robust quantitative assays. The protocols detailed in this application note provide a validated framework for the analysis of AZT in both research and quality control environments. The use of high-resolution mass spectrometry further enhances confidence by providing unambiguous elemental composition for the parent molecule and its characteristic fragments.

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